

Biological targets for 1-Chloro-N-methylisoquinolin-7-amine

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Compound of Interest

Compound Name: 1-Chloro-N-methylisoquinolin-7-amine

CAS No.: 1374652-28-4

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An In-Depth Technical Guide to the Biological Targets of 1-Chloro-N-methylisoquinolin-7-amine

For Researchers, Scientists, and Drug Development Professionals

Abstract

The isoquinoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a multitude of biologically active compounds.^{[1][2][3]} This guide focuses on the specific derivative, **1-Chloro-N-methylisoquinolin-7-amine**, a molecule of significant interest for which the precise biological targets remain to be fully elucidated. The introduction of a chlorine atom at the 1-position, a methylamino group at the 7-position, and the inherent properties of the isoquinoline core suggest a rich potential for interaction with various biological macromolecules. This document serves as a comprehensive technical guide for researchers and drug development professionals, outlining a strategic approach to the identification, validation, and characterization of the biological targets of **1-Chloro-N-methylisoquinolin-7-amine**. We will delve into the known biological activities of related

isoquinoline and quinoline compounds to build a foundational hypothesis for potential targets. Furthermore, this guide will provide detailed experimental protocols and workflows, from initial target discovery using advanced proteomic techniques to subsequent validation through rigorous biophysical and cellular assays.

The Isoquinoline Scaffold: A Platform for Diverse Biological Activity

The isoquinoline ring system, a bicyclic aromatic structure composed of a benzene ring fused to a pyridine ring, is a recurring motif in a vast number of natural products and synthetic molecules with significant therapeutic properties.^[4] The inherent chemical features of this scaffold, including its planarity, aromaticity, and the presence of a nitrogen atom capable of forming hydrogen bonds, make it an ideal framework for designing molecules that can interact with a wide array of biological targets.

Derivatives of isoquinoline have demonstrated a broad spectrum of pharmacological activities, including:

- **Anticancer Properties:** Many isoquinoline-based compounds exhibit potent antiproliferative effects by targeting key signaling pathways such as the PI3K/Akt/mTOR and MAPK pathways, inducing apoptosis, and inhibiting topoisomerases or microtubule polymerization.^{[1][4]}
- **Antimicrobial and Antiviral Activity:** The isoquinoline core is present in numerous agents with demonstrated efficacy against bacteria, fungi, viruses, and protozoa.^[1]
- **Central Nervous System (CNS) Modulation:** Certain isoquinoline derivatives have shown potential in treating neurodegenerative diseases.^[2]
- **Anti-inflammatory Effects:** The ability of isoquinoline compounds to modulate inflammatory pathways, such as the NF- κ B and MAPK signaling cascades, has been documented.^[5]

The specific substitutions on the isoquinoline ring of **1-Chloro-N-methylisoquinolin-7-amine** are anticipated to significantly influence its biological activity. The 7-amino group is a known pharmacophore that can be crucial for target engagement, potentially through hydrogen bonding interactions.^[4] The chlorine atom at the 1-position, a feature also seen in potent

antimalarial 7-chloroquinolines like chloroquine, can profoundly impact the molecule's physicochemical properties and binding interactions.[6]

Postulated Biological Targets and Key Signaling Pathways

Given the absence of direct studies on **1-Chloro-N-methylisoquinolin-7-amine**, we can formulate hypotheses regarding its potential biological targets by examining the activities of structurally related compounds.

Table 1: Potential Biological Target Classes for **1-Chloro-N-methylisoquinolin-7-amine**

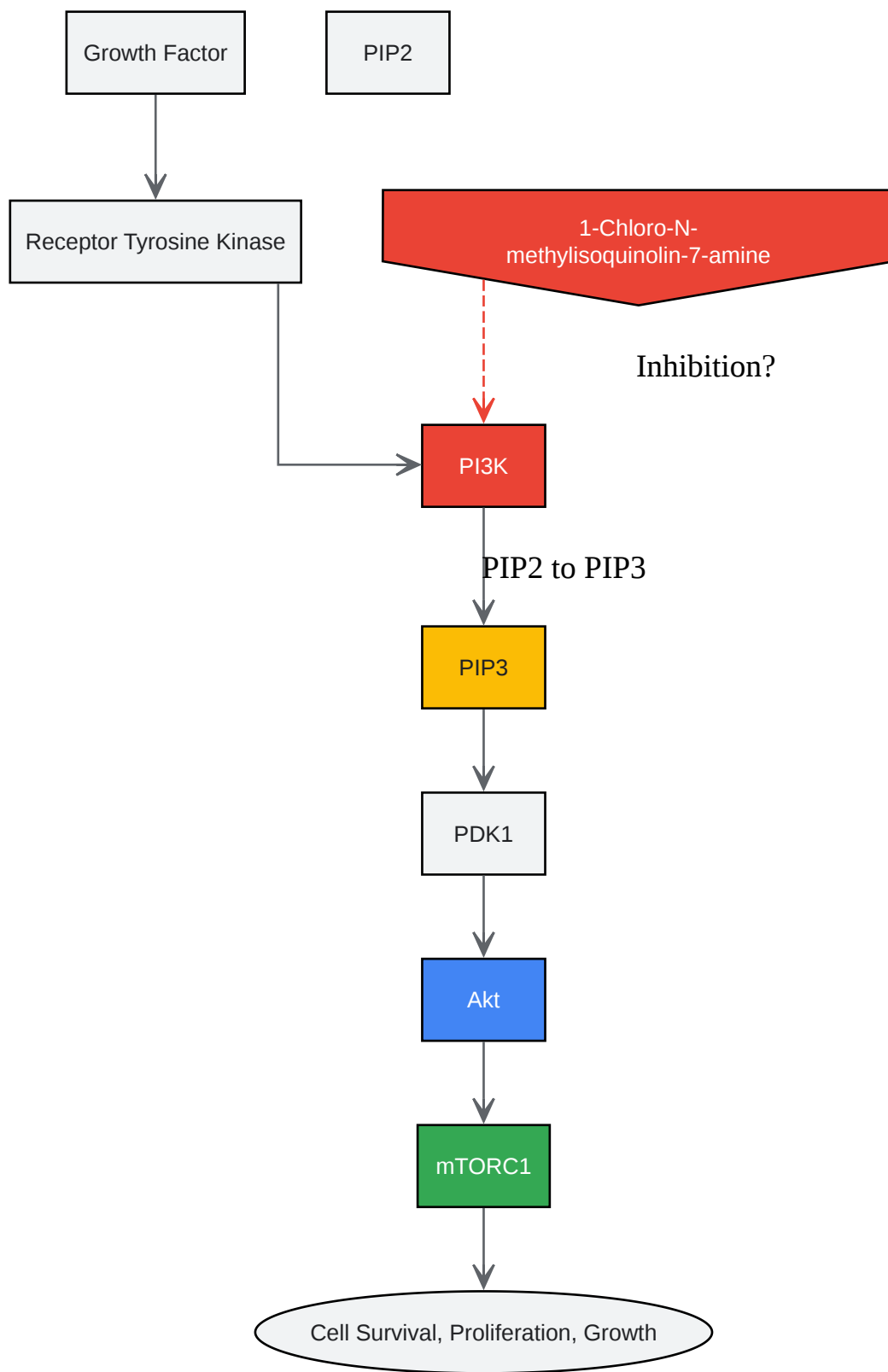
Target Class	Specific Examples	Rationale based on Isoquinoline/Quinoline Literature
Protein Kinases	PI3K, Akt, mTOR, MAPK family (p38, JNK, ERK)	Isoquinoline derivatives are known to inhibit these key regulators of cell growth, proliferation, and survival. [1] [4]
Topoisomerases	Topoisomerase I, Topoisomerase II	Inhibition of these enzymes, which are crucial for DNA replication and repair, is a common anticancer mechanism for isoquinoline alkaloids. [1]
Microtubules	Tubulin	Disruption of microtubule dynamics, leading to cell cycle arrest, has been observed with some isoquinoline compounds. [1]
G-Protein Coupled Receptors (GPCRs)	Dopamine receptors, Serotonin receptors	The isoquinoline scaffold is present in molecules that modulate CNS activity through GPCR interactions. [2]
Ion Channels	Voltage-gated sodium channels, Calcium channels	Certain isoquinoline derivatives exhibit local anesthetic and cardiovascular effects through ion channel modulation. [7]

The modulation of these targets would likely impact critical cellular signaling pathways.

The PI3K/Akt/mTOR Signaling Pathway

The Phosphoinositide 3-kinase (PI3K)/Akt/mTOR pathway is a central regulator of cell survival, proliferation, and metabolism.[\[4\]](#) Its aberrant activation is a frequent event in many human

cancers. Several natural and synthetic compounds containing the isoquinoline scaffold have been demonstrated to inhibit this pathway, resulting in decreased cancer cell viability.[4]

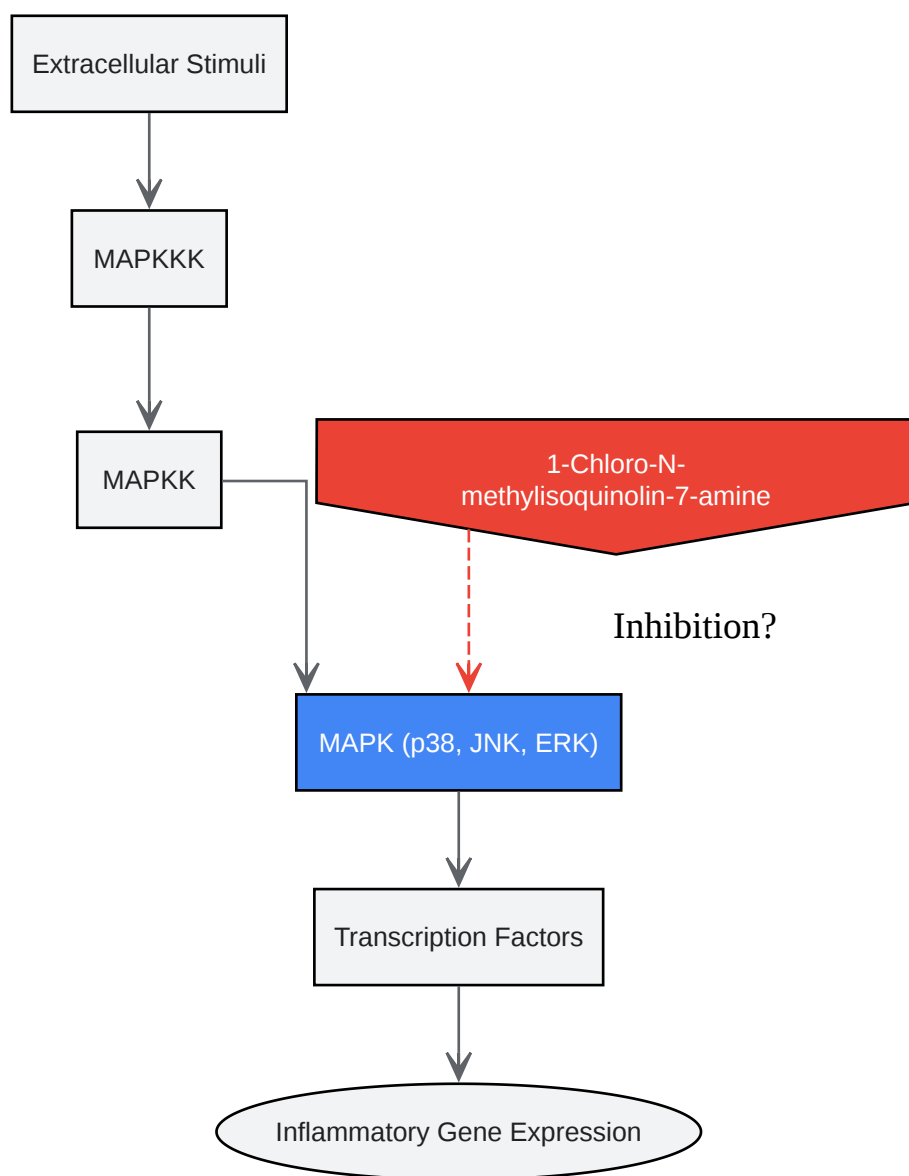


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Caption: Postulated inhibition of the PI3K/Akt/mTOR pathway.

The Mitogen-Activated Protein Kinase (MAPK) Signaling Pathway

The MAPK pathway is another crucial signaling cascade that relays extracellular signals to the cell nucleus to regulate gene expression and control cellular processes such as proliferation, differentiation, and apoptosis.[5] Key components of this pathway, including p38 MAPK, JNK, and ERK, are known targets for isoquinoline-based anti-inflammatory agents.[5]



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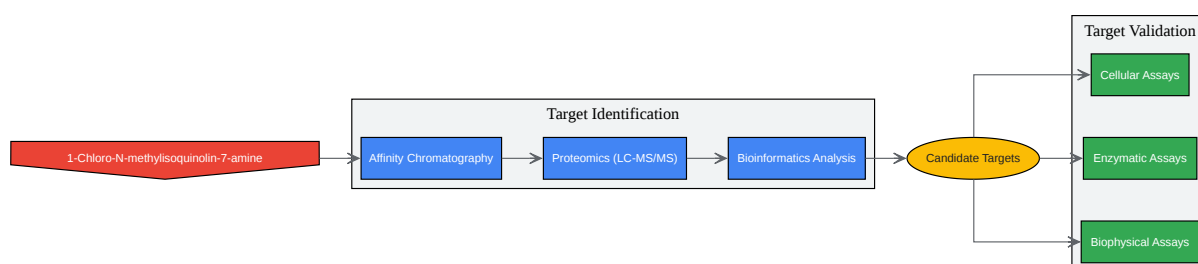
Caption: Potential modulation of the MAPK signaling cascade.

Experimental Strategies for Target Identification and Validation

A multi-pronged approach is essential for the robust identification and validation of the biological targets of **1-Chloro-N-methylisoquinolin-7-amine**.

Target Identification Workflow

A systematic workflow for target identification is crucial.



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Caption: A comprehensive workflow for target identification and validation.

Detailed Experimental Protocols

This protocol outlines the steps to immobilize **1-Chloro-N-methylisoquinolin-7-amine** on a solid support to capture its interacting proteins from a cell lysate.

Materials:

- **1-Chloro-N-methylisoquinolin-7-amine**
- NHS-activated Sepharose beads
- Coupling buffer (e.g., 0.1 M NaHCO₃, 0.5 M NaCl, pH 8.3)
- Blocking buffer (e.g., 100 mM Tris-HCl, pH 8.0)
- Cell lysate from a relevant cell line (e.g., a cancer cell line for oncology targets)
- Wash buffer (e.g., PBS with 0.1% Tween-20)
- Elution buffer (e.g., 0.1 M glycine-HCl, pH 2.5, or a high concentration of the free compound)

Procedure:

- Ligand Immobilization:
 - Dissolve **1-Chloro-N-methylisoquinolin-7-amine** in the coupling buffer. The amino group at the 7-position can be used for coupling to the NHS-activated beads.
 - Wash the NHS-activated Sepharose beads with ice-cold 1 mM HCl.
 - Immediately mix the beads with the ligand solution and incubate for 2-4 hours at room temperature with gentle rotation.
 - Centrifuge to collect the beads and discard the supernatant.
 - Block any remaining active groups on the beads by incubating with the blocking buffer for 2 hours at room temperature.
 - Wash the beads extensively with wash buffer to remove any non-covalently bound ligand.
- Affinity Pull-Down:
 - Incubate the immobilized beads with the cell lysate for 2-4 hours at 4°C with gentle rotation.

- As a negative control, incubate the cell lysate with unfunctionalized, blocked beads.
- Collect the beads by centrifugation and wash them several times with wash buffer to remove non-specific binding proteins.
- Elution of Bound Proteins:
 - Elute the specifically bound proteins using the elution buffer.
 - Neutralize the eluted proteins immediately with a neutralizing buffer (e.g., 1 M Tris-HCl, pH 9.0) if using a low pH elution.
- Protein Identification:
 - Resolve the eluted proteins by SDS-PAGE and visualize with a sensitive protein stain (e.g., silver stain or Coomassie blue).
 - Excise the protein bands of interest and identify them using LC-MS/MS-based proteomics.

CETSA is a powerful technique to confirm the direct binding of a compound to its target in a cellular context.

Materials:

- Cultured cells of interest
- **1-Chloro-N-methylisoquinolin-7-amine**
- PBS
- Lysis buffer (e.g., PBS with protease inhibitors)
- Centrifuge
- PCR tubes and a thermal cycler
- Western blotting reagents and antibodies for the candidate target protein

Procedure:

- Compound Treatment:
 - Treat the cultured cells with either vehicle control (e.g., DMSO) or a saturating concentration of **1-Chloro-N-methylisoquinolin-7-amine** for a defined period.
- Heating Profile:
 - Aliquot the treated cell suspensions into PCR tubes.
 - Heat the tubes at a range of temperatures (e.g., 40°C to 70°C in 2-3°C increments) for 3 minutes in a thermal cycler, followed by cooling for 3 minutes at room temperature.
- Cell Lysis and Protein Separation:
 - Lyse the cells by freeze-thaw cycles or by adding lysis buffer.
 - Separate the soluble protein fraction (containing the stabilized, non-denatured target protein) from the precipitated, denatured proteins by centrifugation at high speed (e.g., 20,000 x g) for 20 minutes at 4°C.
- Protein Detection:
 - Analyze the soluble protein fractions by Western blotting using an antibody specific to the candidate target protein.
 - A positive result is indicated by a shift in the melting curve of the target protein to a higher temperature in the presence of the compound, signifying stabilization upon binding.

Future Directions and Concluding Remarks

The identification of the biological targets of **1-Chloro-N-methylisoquinolin-7-amine** is a critical step in understanding its therapeutic potential. The strategies and protocols outlined in this guide provide a robust framework for this endeavor. Future research should focus on:

- Structure-Activity Relationship (SAR) Studies: Synthesizing and testing analogs of **1-Chloro-N-methylisoquinolin-7-amine** to understand the contribution of the chloro and methylamino groups to target binding and biological activity.

- **In Vivo Efficacy Studies:** Once a validated target and cellular activity are established, progressing to animal models of relevant diseases (e.g., cancer xenograft models) to assess in vivo efficacy and pharmacokinetics.
- **Translational Studies:** Investigating the potential of **1-Chloro-N-methylisoquinolin-7-amine** as a lead compound for the development of novel therapeutics.

In conclusion, while the specific biological targets of **1-Chloro-N-methylisoquinolin-7-amine** are yet to be definitively identified, the rich pharmacology of the isoquinoline scaffold provides a strong foundation for hypothesis-driven research. The application of modern target identification techniques, coupled with rigorous validation, will undoubtedly illuminate the mechanism of action of this promising compound and pave the way for its potential clinical application.

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